

# A Technical Guide to the Physical and Chemical Properties of Cinerin II

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## Compound of Interest

Compound Name: **Cinerin II**

Cat. No.: **B029433**

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## Introduction

**Cinerin II** is a naturally occurring insecticide and one of the six active compounds, collectively known as pyrethrins, found in the extract of pyrethrum flowers (*Chrysanthemum cinerariifolium*).<sup>[1][2][3]</sup> As a key component of this botanical insecticide, **Cinerin II** plays a significant role in its potent and broad-spectrum activity against various insect pests.<sup>[1]</sup> Pyrethrins are valued for their rapid degradation in the environment, making them a safer alternative to many synthetic pesticides.<sup>[2]</sup> This technical guide provides an in-depth overview of the physical and chemical properties of **Cinerin II**, detailed experimental protocols, and a summary of its mechanism of action.

## Chemical and Physical Properties

**Cinerin II** is an ester of pyrethric acid.<sup>[4][5]</sup> Its chemical structure and properties have been well-characterized.

## Identity and Structure

Property	Value
IUPAC Name	(1S)-3-[(2Z)-but-2-en-1-yl]-2-methyl-4-oxocyclopent-2-en-1-yl (1R,3R)-3-[(1E)-3-methoxy-2-methyl-3-oxoprop-1-en-1-yl]-2,2-dimethylcyclopropane-1-carboxylate[6]
Synonyms	Cinerine II[7]
CAS Number	121-20-0[1][7][8]
Molecular Formula	C <sub>21</sub> H <sub>28</sub> O <sub>5</sub> [1][7][8]
Molecular Weight	360.44 g/mol [1][8][9]

## Physicochemical Data

The following table summarizes the key physicochemical properties of **Cinerin II**.

Property	Value
Appearance	Viscous liquid[7]
Boiling Point	182-184 °C at 0.001 mm Hg[7]
Solubility	Insoluble in water.[7] Soluble in organic solvents such as alcohol and petroleum ether.[7]
Vapor Pressure	4.6 x 10 <sup>-7</sup> mmHg[7]
Index of Refraction	1.5183 at 20 °C/D[7]
Specific Optical Rotation	+16° at 16 °C/D (in isoctane)[7]

## Experimental Protocols

The determination of the physical and chemical properties of **Cinerin II**, along with its isolation, relies on a range of standard laboratory techniques.

## Extraction and Purification of Cinerin II

**Cinerin II** is typically extracted from dried pyrethrum flowers. The process involves initial solvent extraction followed by chromatographic purification to isolate the individual pyrethrins.

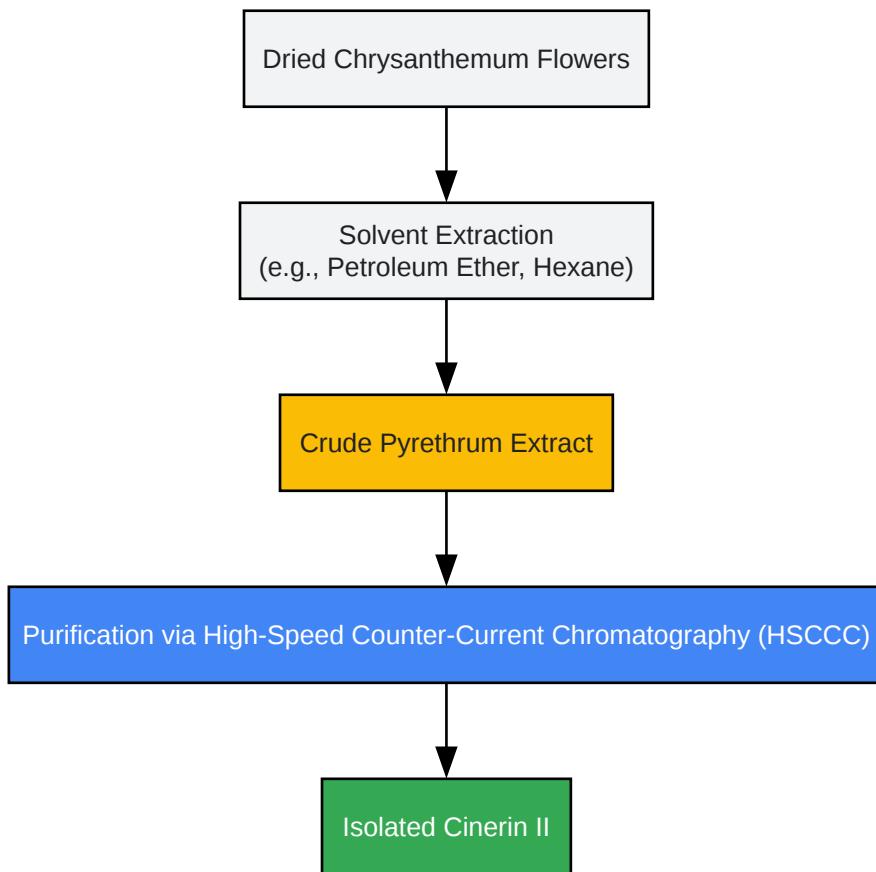


Figure 1: Workflow for Extraction and Purification of Cinerin II

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Caption: Figure 1: A generalized workflow for the extraction and purification of **Cinerin II**.

#### Detailed Methodology:

- Extraction: Dried and ground Chrysanthemum cinerariifolium flowers are subjected to extraction using a non-polar organic solvent such as petroleum ether.[10][11]
- Filtration and Concentration: The resulting mixture is filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield a crude extract.[10]
- Purification: The crude extract, containing a mixture of all six pyrethrins, is then subjected to a purification step.[12] High-speed counter-current chromatography (HSCCC) has been

shown to be an effective one-step method for separating the pyrethrins.[13] A two-phase solvent system, for example, composed of petroleum ether-ethyl acetate-methanol-water, can be used.[13] The purity of the isolated **Cinerin II** is then confirmed by analytical techniques such as HPLC and NMR.[13]

## Spectroscopic and Chromatographic Analysis

A combination of spectroscopic and chromatographic methods is essential for the structural elucidation and quantification of **Cinerin II**.

Technique	Protocol and Purpose
High-Performance Liquid Chromatography (HPLC)	HPLC is used for both the qualitative and quantitative analysis of Cinerin II. A C18 column is typically employed with a mobile phase such as acetonitrile and water.[11] Detection is commonly performed using a UV detector.[14]
Gas Chromatography-Mass Spectrometry (GC-MS)	GC-MS is a powerful tool for separating and identifying the components of the pyrethrum extract. The mass spectrometer provides information on the molecular weight and fragmentation pattern of Cinerin II, aiding in its structural confirmation.[15][16]
Nuclear Magnetic Resonance (NMR) Spectroscopy	<sup>1</sup> H and <sup>13</sup> C NMR are crucial for the definitive structural elucidation of Cinerin II.[13] NMR provides detailed information about the carbon-hydrogen framework of the molecule.
Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy	These techniques provide information about the functional groups present in the molecule and the extent of conjugation, respectively.[17][18]

## Chemical Properties and Stability

**Cinerin II**, like other pyrethrins, is susceptible to degradation under certain environmental conditions.

- Stability: Pyrethrins are known to decompose upon exposure to light, which leads to a loss of their insecticidal activity.<sup>[7]</sup> They are also sensitive to air and can oxidize rapidly.<sup>[7]</sup>
- Reactivity: The ester linkage in **Cinerin II** is a key site for chemical reactions, particularly hydrolysis.

## Mechanism of Action

The insecticidal properties of **Cinerin II** are attributed to its action as a neurotoxin.<sup>[19]</sup>

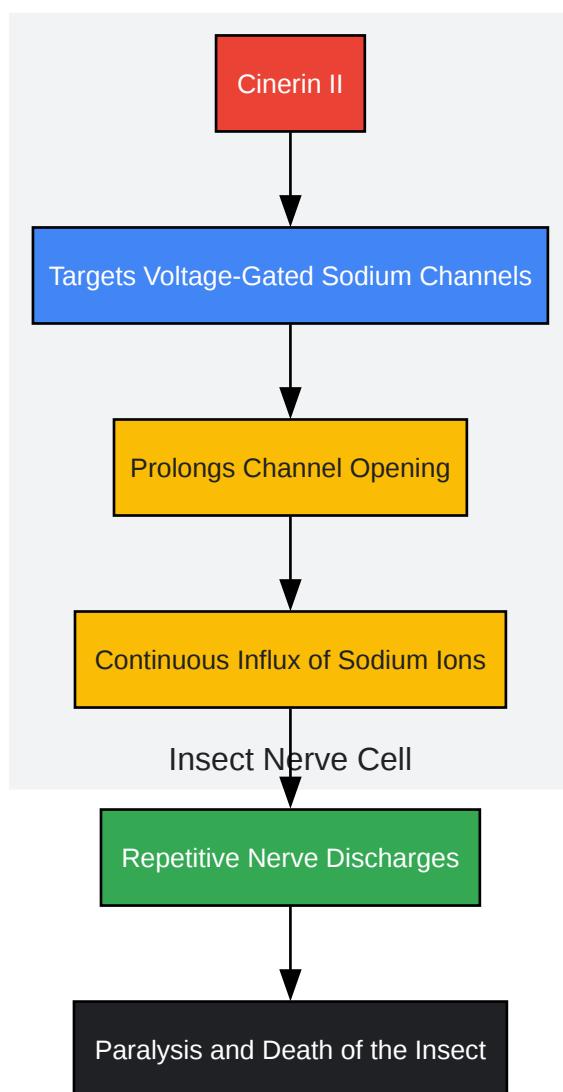


Figure 2: Cinerin II's Mechanism of Action on Insect Neurons

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Caption: Figure 2: Simplified signaling pathway of **Cinerin II**'s neurotoxic effects in insects.

**Cinerin II** targets the voltage-gated sodium channels in the nervous system of insects.<sup>[1]</sup> It binds to these channels and prolongs their open state, leading to a continuous influx of sodium ions.<sup>[1][20]</sup> This disrupts normal nerve function, causing repetitive firing of neurons, which results in paralysis and ultimately the death of the insect.<sup>[1][7]</sup> Studies have shown that **Cinerin II** is a potent inhibitor of sodium channel deactivation.<sup>[2]</sup>

## Conclusion

**Cinerin II** is a vital component of the natural insecticide pyrethrum. Its physical and chemical properties, along with its mechanism of action, have been extensively studied, providing a solid foundation for its use in pest control. A thorough understanding of its characteristics is crucial for the development of new and effective insecticides, as well as for ensuring its safe and efficient application.

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